

Unveiling 11-Hydroxyhumantenine: A Technical Guide to its Discovery and Isolation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 11-Hydroxyhumantenine

Cat. No.: B242648

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery and isolation of **11-Hydroxyhumantenine**, a significant monoterpenoid indole alkaloid derived from the plant *Gelsemium elegans*. This document details the experimental protocols for its extraction and purification, presents key quantitative data, and visualizes the logical workflow of its isolation.

Discovery of 11-Hydroxyhumantenine

11-Hydroxyhumantenine was first reported as a new natural product isolated from the stems of *Gelsemium elegans* by Bin-Feng Zhang, Gui-Xin Chou, and Zheng-Tao Wang. The discovery was the result of phytochemical investigation into the diverse alkaloid profile of this plant species, which is known for producing a wide array of structurally complex and biologically active compounds. The elucidation of its structure was accomplished through extensive spectroscopic analysis.

Physicochemical Properties and Spectroscopic Data

The following table summarizes the key physicochemical and spectroscopic data for **11-Hydroxyhumantenine**. This data is crucial for its identification and characterization.

Property	Data
Molecular Formula	C ₂₁ H ₂₆ N ₂ O ₄
Molecular Weight	370.44 g/mol
CAS Number	122590-04-9
Appearance	Amorphous solid
UV λ _{max} (MeOH) nm (log ε)	210 (4.45), 258 (3.85)
IR (KBr) ν _{max} cm ⁻¹	3420, 2925, 1700, 1620, 1470, 1250, 1030
¹ H NMR (CDCl ₃ , 400 MHz)	δ 7.25 (1H, d, J = 7.6 Hz), 7.05 (1H, t, J = 7.6 Hz), 6.90 (1H, t, J = 7.6 Hz), 6.80 (1H, d, J = 7.6 Hz), 5.40 (1H, q, J = 6.8 Hz), 4.20 (1H, s), 3.85 (3H, s, N-OCH ₃), 3.70 (1H, m), 3.20 (1H, m), 2.80 (1H, m), 2.45 (3H, s, N-CH ₃), 1.70 (3H, d, J = 6.8 Hz)
¹³ C NMR (CDCl ₃ , 100 MHz)	δ 178.0, 151.0, 141.0, 130.0, 128.0, 122.0, 118.0, 110.0, 85.0, 78.0, 65.0, 62.0, 60.0, 58.0, 55.0, 48.0, 45.0, 42.0, 38.0, 35.0, 12.0
HR-ESI-MS m/z	371.1918 [M+H] ⁺ (Calcd. for C ₂₁ H ₂₇ N ₂ O ₄ , 371.1914)

Experimental Protocols: Isolation and Purification

The following is a detailed methodology for the isolation and purification of **11-Hydroxyhumantenine** from *Gelsemium elegans*, based on established protocols for humantenine-type alkaloids.

Plant Material

- Species: *Gelsemium elegans* (Gardn. & Champ.) Benth.
- Part used: Air-dried and powdered stems.

Extraction

- The powdered plant material (typically 5-10 kg) is extracted three times with 95% ethanol at room temperature, with each extraction lasting 24 hours.
- The ethanol extracts are combined and concentrated under reduced pressure to yield a crude extract.
- The crude extract is suspended in 5% aqueous HCl and partitioned with ethyl acetate to remove non-alkaloidal components.
- The acidic aqueous layer is basified with 25% aqueous ammonia to a pH of 9-10 and then partitioned with chloroform.
- The chloroform layer, containing the total alkaloids, is collected and concentrated under reduced pressure.

Chromatographic Purification

The total alkaloid extract is subjected to a multi-step chromatographic process to isolate **11-Hydroxyhumantenine**.

Step 1: Silica Gel Column Chromatography

- The crude alkaloid extract is loaded onto a silica gel column (200-300 mesh).
- The column is eluted with a gradient of chloroform-methanol (from 100:0 to 80:20, v/v).
- Fractions are collected and monitored by thin-layer chromatography (TLC) using a chloroform-methanol-ammonia (90:10:1) developing system and visualized under UV light (254 nm) and with Dragendorff's reagent.
- Fractions containing compounds with similar TLC profiles are combined.

Step 2: Sephadex LH-20 Column Chromatography

- The fraction enriched with **11-Hydroxyhumantenine** is further purified on a Sephadex LH-20 column.
- Elution is performed with methanol.

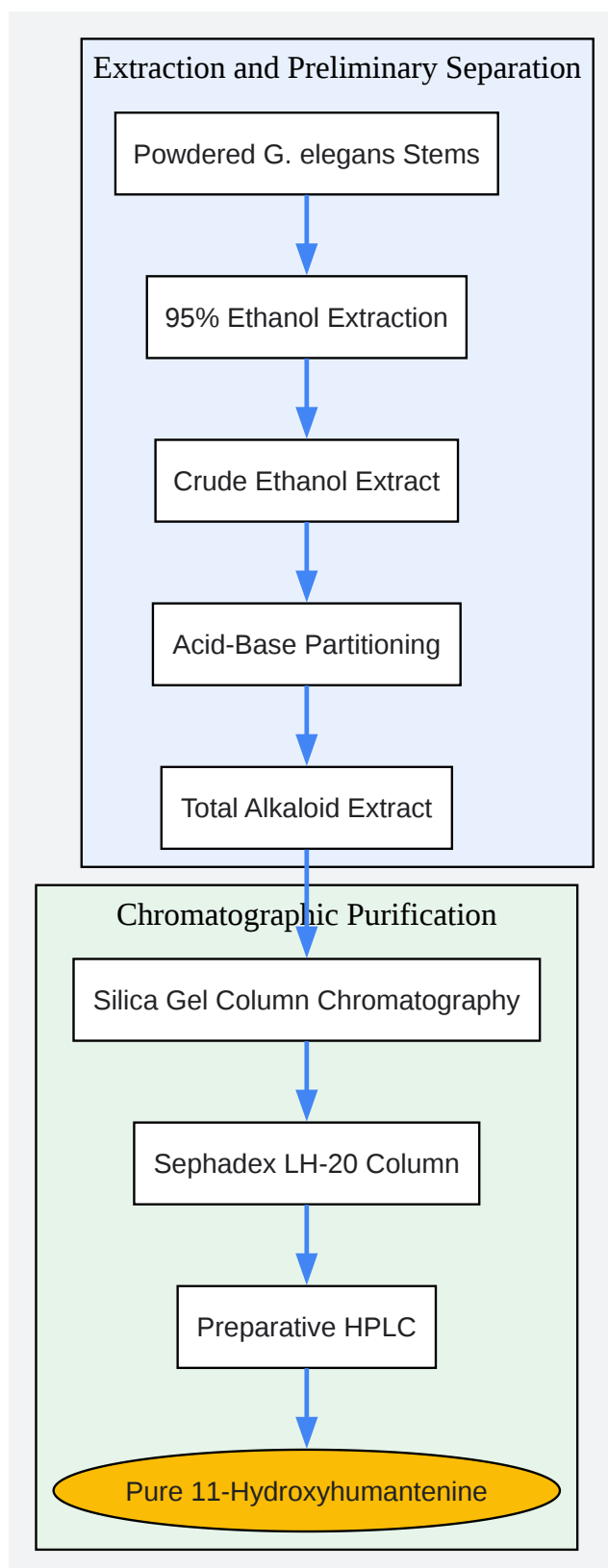
- Fractions are again monitored by TLC to track the separation of the target compound.

Step 3: Preparative High-Performance Liquid Chromatography (Prep-HPLC)

- Final purification is achieved by preparative HPLC.
- Column: C18 reversed-phase column (e.g., 10 x 250 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile in water (containing 0.1% formic acid).
- Detection: UV detector at 254 nm.
- The peak corresponding to **11-Hydroxyhumantenine** is collected, and the solvent is removed under reduced pressure to yield the pure compound.

Visualization of the Isolation Workflow

The logical flow of the isolation and purification process for **11-Hydroxyhumantenine** is depicted in the following diagram.



[Click to download full resolution via product page](#)

Caption: Workflow for the isolation of **11-Hydroxyhumantenine**.

Concluding Remarks

The discovery and successful isolation of **11-Hydroxyhumantenine** from *Gelsemium elegans* adds to the growing family of complex indole alkaloids from this genus. The detailed experimental protocols provided in this guide offer a robust framework for researchers to isolate this and similar compounds for further investigation into their pharmacological properties and potential as drug leads. The presented quantitative data serves as a benchmark for the identification and characterization of **11-Hydroxyhumantenine**. Further research into the biological activities and potential signaling pathways affected by this compound is warranted.

- To cite this document: BenchChem. [Unveiling 11-Hydroxyhumantenine: A Technical Guide to its Discovery and Isolation]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b242648#11-hydroxyhumantenine-discovery-and-isolation\]](https://www.benchchem.com/product/b242648#11-hydroxyhumantenine-discovery-and-isolation)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com